

Best practices for storing and handling Dilmapimod powder

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Compound of Interest

Compound Name: Dilmapimod

Cat. No.: B1683928

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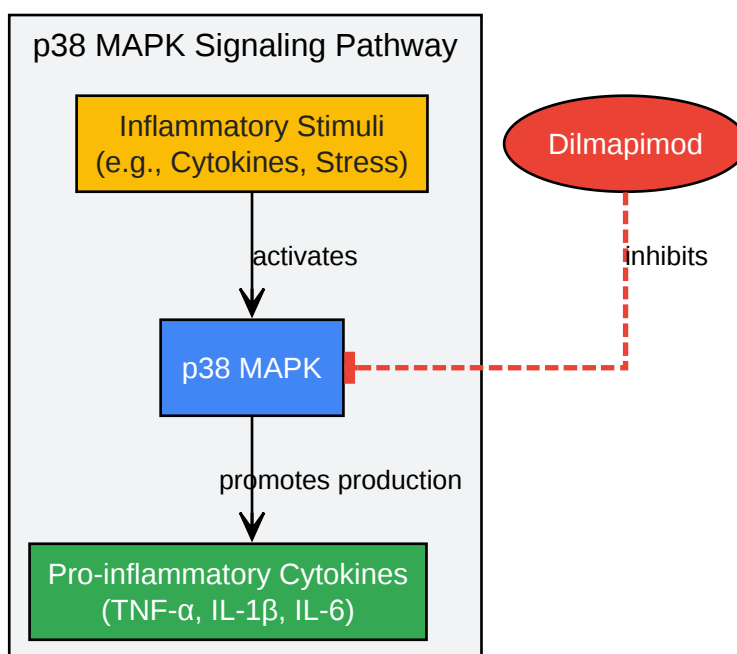
Dilmapimod Technical Support Center

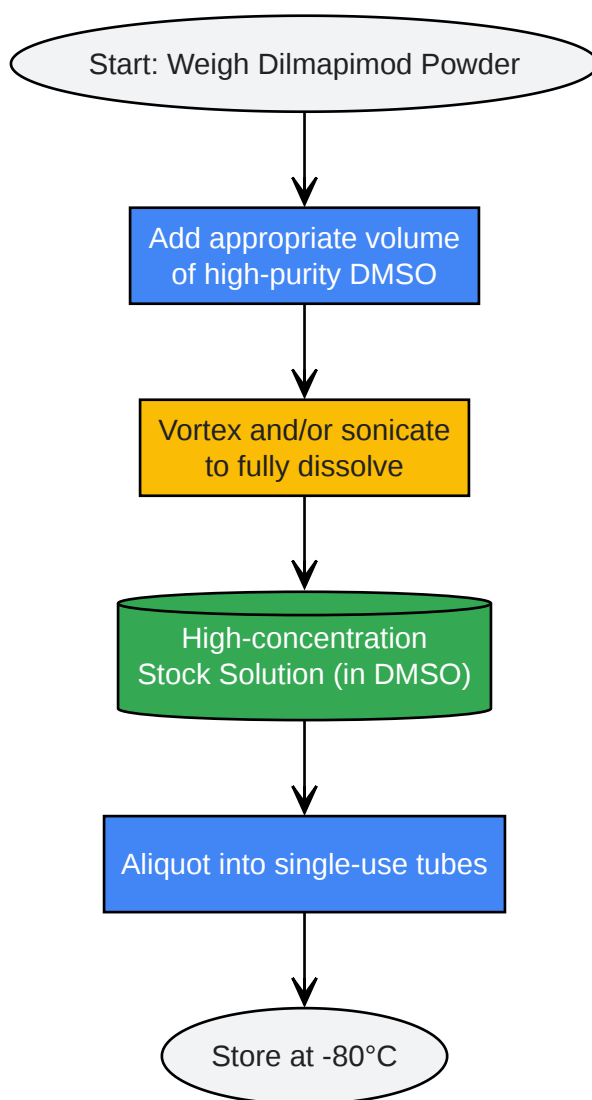
This guide provides best practices for storing and handling **Dilmapimod** powder for research applications.

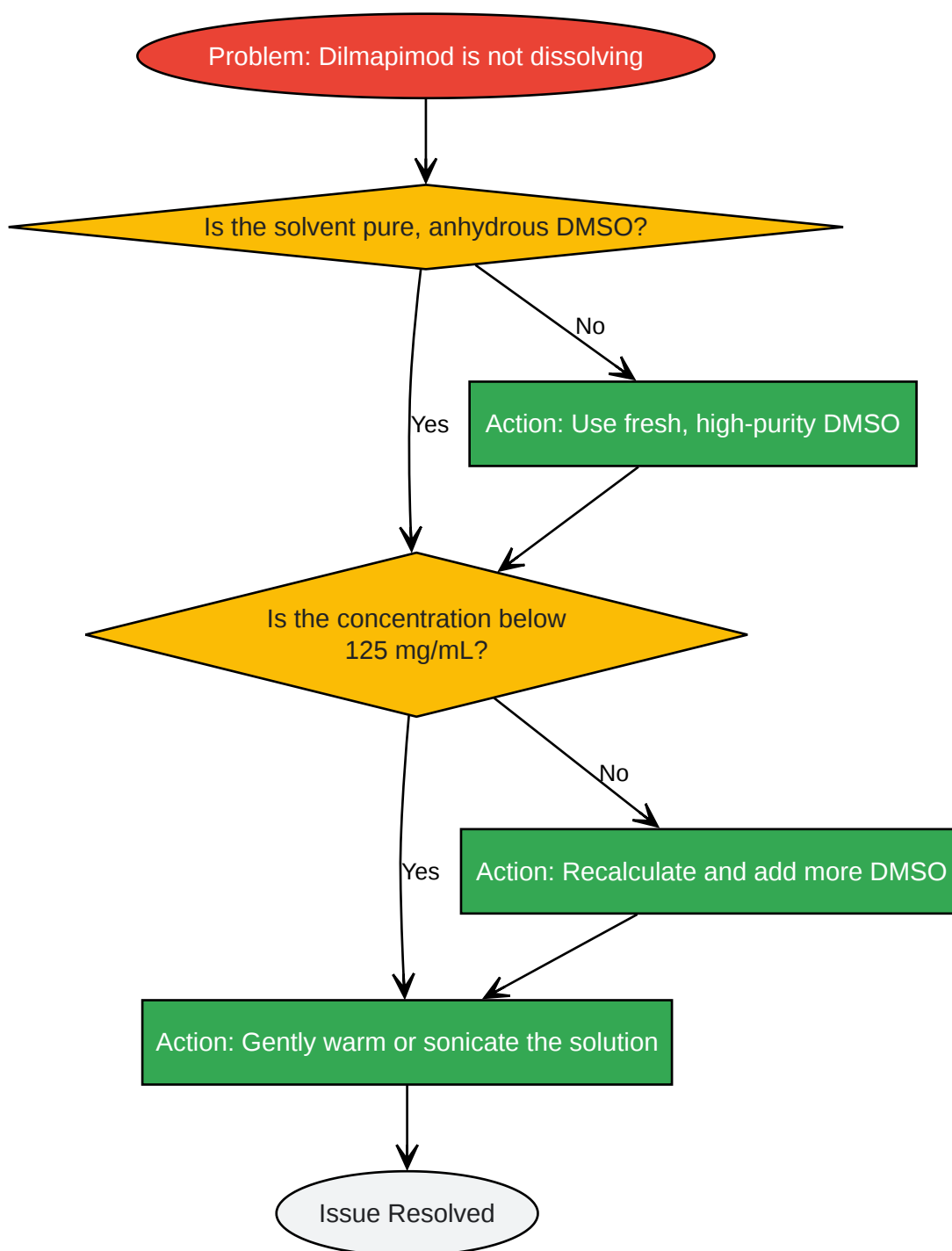
Frequently Asked Questions (FAQs)

Q1: What is **Dilmapimod**? A1: **Dilmapimod** (also known as SB-681323) is a potent and selective p38 MAP kinase (MAPK) inhibitor.[1][2][3] The p38 MAPK signaling pathway is activated by extracellular stimuli like cytokines and plays a key role in regulating the expression of proinflammatory mediators.[4][5] By inhibiting p38 MAPK, **Dilmapimod** can suppress inflammation, making it a subject of research for conditions like chronic obstructive pulmonary disease (COPD) and neuropathic pain.[3][6][7]

Q2: What is the primary mechanism of action for **Dilmapimod**? A2: **Dilmapimod** functions by inhibiting the p38 MAPK signaling pathway.[7] This inhibition prevents the downstream production of various proinflammatory cytokines, such as TNF- α , IL-1 β , and IL-6, which are key drivers of the inflammatory response.[1] The activity of **Dilmapimod** can be measured by its ability to inhibit the sorbitol-induced expression of phosphorylated heat shock protein 27 (pHSP27).[6][7][8]







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